

Physical properties of (R)-Methyl 3-aminobutanoate

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Compound of Interest

Compound Name: (R)-Methyl 3-aminobutanoate

Cat. No.: B025519

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An In-depth Technical Guide to the Physical Properties of **(R)-Methyl 3-aminobutanoate**

Introduction

(R)-Methyl 3-aminobutanoate is a chiral chemical compound that serves as a valuable intermediate in the synthesis of various organic molecules, including pharmaceuticals and other bioactive compounds.[1] Its specific stereochemistry makes it a crucial building block in stereoselective synthesis. This guide provides a comprehensive overview of the key physical properties of **(R)-Methyl 3-aminobutanoate** for researchers, scientists, and professionals in drug development.

Quantitative Physical Properties

The physical characteristics of **(R)-Methyl 3-aminobutanoate** are summarized in the table below. These properties are essential for its handling, storage, and application in chemical reactions.

Physical Property	Value
Molecular Formula	C5H11NO2
Molecular Weight	117.15 g/mol [1][2]
Appearance	Colorless to light yellow liquid[3]
Boiling Point	159.8 ± 23.0 °C at 760 mmHg[1]
Density	1.0 ± 0.1 g/cm ³ [1]
Refractive Index	1.427[1]
Solubility	Soluble in water and common organic solvents[1]
pKa (Acidity Coefficient)	8.71 ± 0.10 (Predicted)[1]
Flash Point	34.0 ± 20.1 °C[1]
Storage Conditions	Keep in a dark place, sealed in dry, store in a freezer under -20°C[1][3]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **(R)-Methyl 3-aminobutanoate** are outlined below. These are generalized protocols based on standard laboratory practices.

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Heating mantle or oil bath
- Round-bottom flask
- Condenser

- Thermometer
- Boiling chips

Procedure:

- Place a small volume of **(R)-Methyl 3-aminobutanoate** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Set up a distillation apparatus with the flask connected to a condenser.
- Insert a thermometer into the flask, ensuring the bulb is positioned just below the side arm of the condenser to accurately measure the temperature of the vapor.
- Gradually heat the flask using the heating mantle or oil bath.
- Record the temperature at which a steady stream of distillate is collected. This temperature is the boiling point.

Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Temperature-controlled water bath

Procedure:

- Clean and dry the pycnometer and weigh it accurately on an analytical balance (m_1).
- Fill the pycnometer with distilled water and place it in a temperature-controlled water bath until it reaches thermal equilibrium (e.g., 25°C).
- Remove any excess water and weigh the pycnometer filled with water (m_2).

- Empty and dry the pycnometer, then fill it with **(R)-Methyl 3-aminobutanoate** and repeat the temperature equilibration.
- Weigh the pycnometer filled with the sample (m_3).
- The density is calculated using the formula: $\text{Density} = [(m_3 - m_1) / (m_2 - m_1)] * \text{Density of water at the experimental temperature}$.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering the substance.

Apparatus:

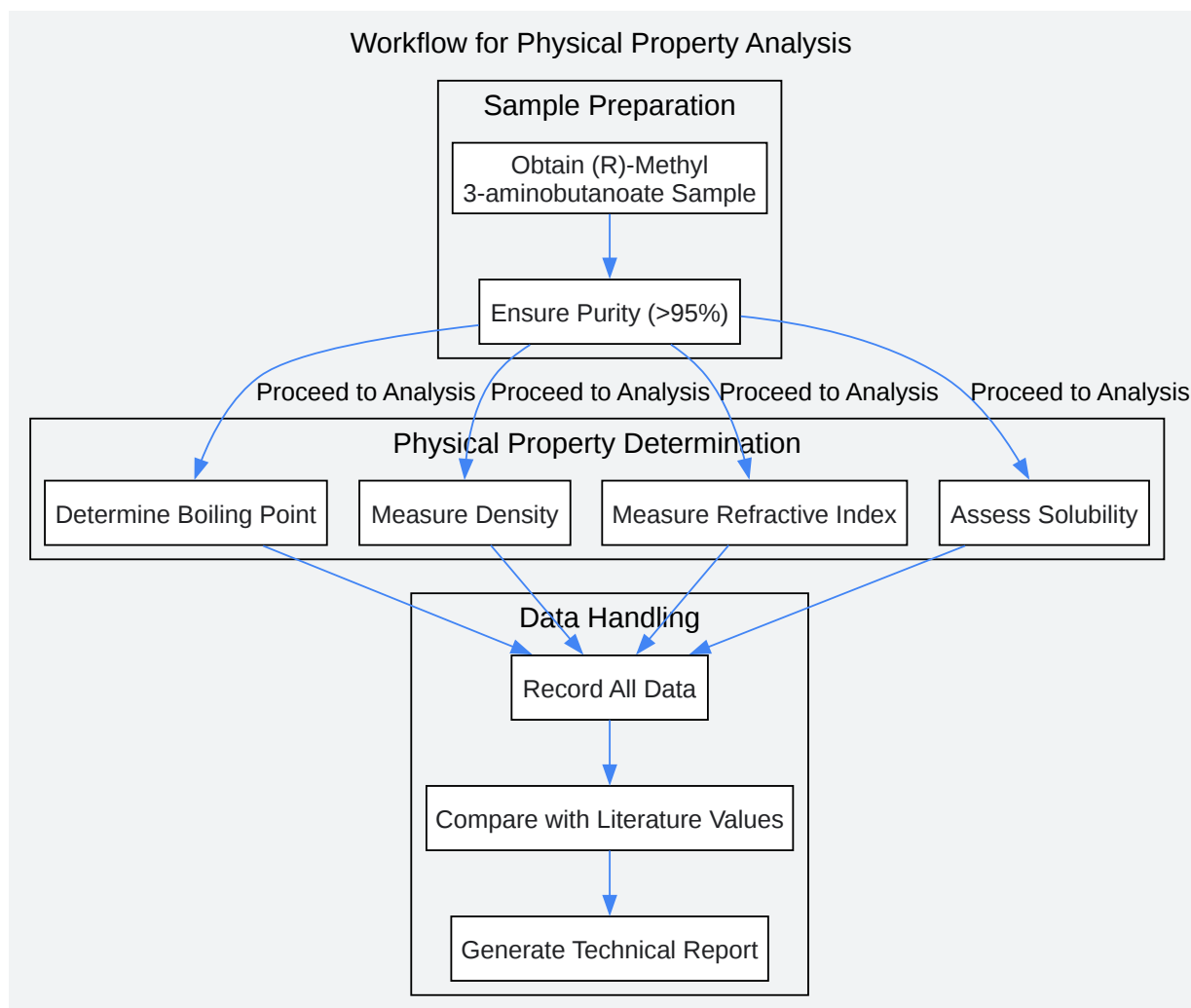
- Abbe refractometer
- Constant temperature water circulator
- Dropper
- Lint-free tissue

Procedure:

- Calibrate the Abbe refractometer using a standard sample with a known refractive index, such as distilled water.
- Ensure the prism of the refractometer is clean and dry.
- Using a dropper, place a few drops of **(R)-Methyl 3-aminobutanoate** onto the prism.
- Close the prism and allow the sample to spread evenly and reach the desired temperature, which is maintained by the water circulator.
- Look through the eyepiece and adjust the knob until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- Read the refractive index value from the scale.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical sample like **(R)-Methyl 3-aminobutanoate**.



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Caption: Experimental workflow for determining physical properties.

Safety Information

(R)-Methyl 3-aminobutanoate should be handled with care. It may be irritating to the skin and eyes, and health problems can arise from inhalation, ingestion, or skin contact.[1] Appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat, should be worn when handling this chemical.[1] In case of accidental ingestion, seek immediate professional medical attention.[1]

Conclusion

This technical guide provides essential data on the physical properties of **(R)-Methyl 3-aminobutanoate**, along with standardized protocols for their determination. The information presented is critical for the safe and effective use of this compound in research and development, particularly in the field of synthetic organic chemistry and drug discovery.

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